

Solubility of Organic Compounds in Dibutyl Ether: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dibutyl ether*

Cat. No.: *B3395818*

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This technical guide provides a comprehensive overview of the solubility of various classes of organic compounds in **dibutyl ether**. **Dibutyl ether** is a versatile and increasingly popular solvent in organic synthesis and various industrial processes due to its relatively high boiling point, low water solubility, and stability.^[1] Understanding the solubility characteristics of different organic compounds in this ether is crucial for its effective application in reaction chemistry, extraction, and purification processes.

Physicochemical Properties of Dibutyl Ether

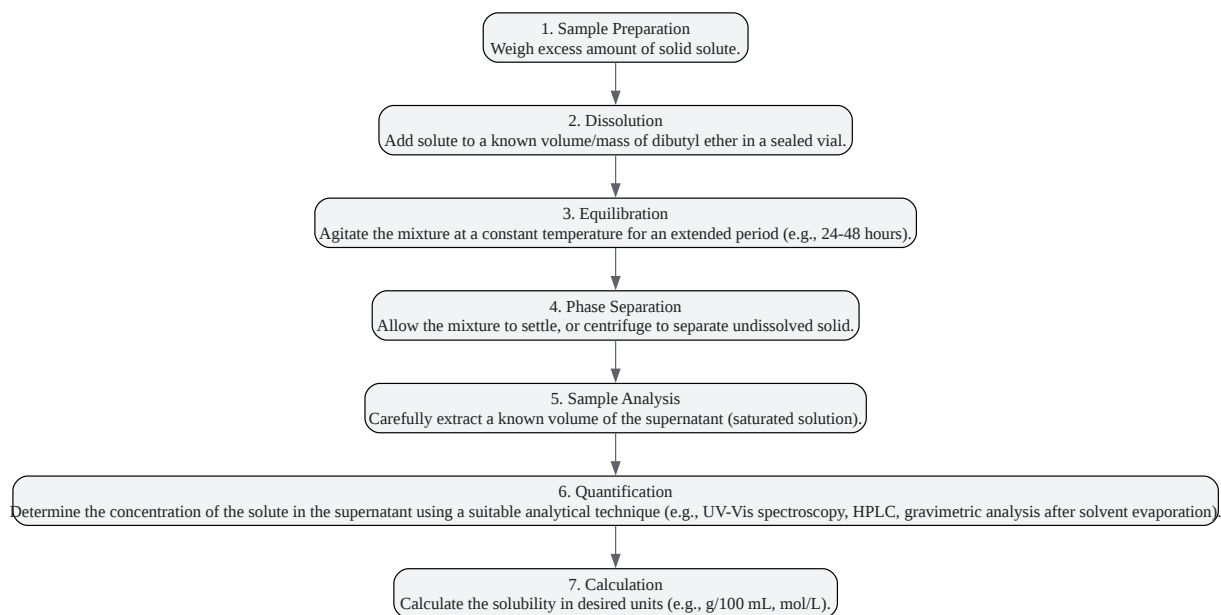
Dibutyl ether, also known as 1-butoxybutane, is a colorless, flammable liquid with a characteristic mild, ethereal odor. Its key physical and chemical properties are summarized in the table below, which influence its behavior as a solvent.

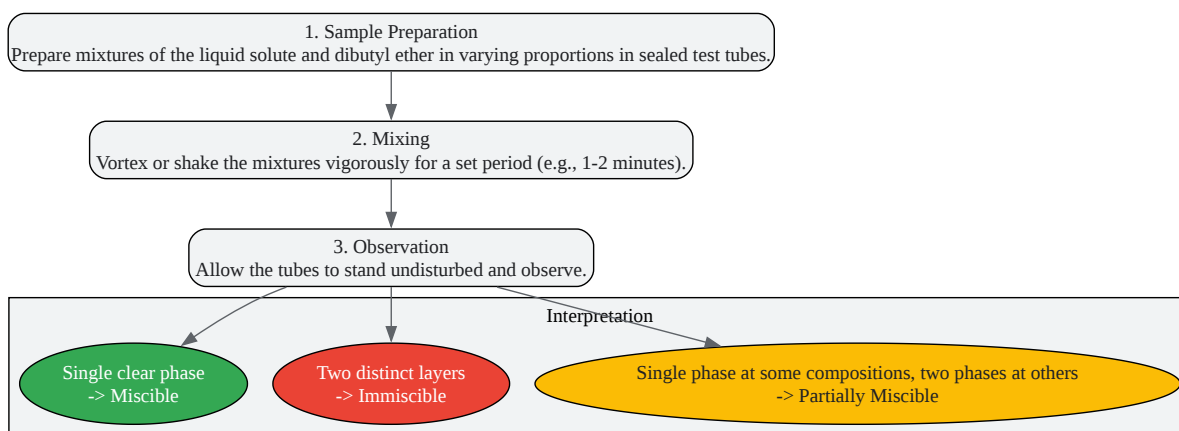
Property	Value
Molecular Formula	C ₈ H ₁₈ O
Molar Mass	130.23 g/mol
Boiling Point	141-143 °C[2]
Melting Point	-98 °C[2]
Density	0.764 g/mL at 25 °C[2]
Water Solubility	0.03 g/100 mL (20 °C)[2]
Dipole Moment	1.18 D

General Principles of Solubility in Dibutyl Ether

The solubility of an organic compound in **dibutyl ether** is governed by the principle of "like dissolves like." **Dibutyl ether** is a relatively nonpolar solvent, though the ether oxygen atom can act as a hydrogen bond acceptor. Its large alkyl chains contribute to its nonpolar character. Therefore, it is an excellent solvent for nonpolar and weakly polar compounds.

The following diagram illustrates the key factors influencing the solubility of an organic solute in **dibutyl ether**.





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References

- 1. Dibutyl ether - Wikipedia [en.wikipedia.org]
- 2. Dibutyl ether CAS#: 142-96-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [Solubility of Organic Compounds in Dibutyl Ether: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3395818#solubility-of-organic-compounds-in-dibutyl-ether]

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